

# Personal protective equipment for handling (R)-VT104

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## Compound of Interest

Compound Name: (R)-VT104

Cat. No.: B6274960

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## Essential Safety and Handling Guide for (R)-VT104

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-VT104**, a potent, orally active YAP/TAZ inhibitor. As the long-term hazards of this compound are not fully established, all handling must be performed with the utmost care, adhering to the principle of "as low as reasonably achievable" (ALARA) exposure.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(R)-VT104** in its powdered form or in solution.

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles	Protects eyes from splashes and airborne particles.
Body Protection	A fully buttoned laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	Prevents inhalation of the powdered compound.

## Handling Procedures

Adherence to these procedural steps is critical to ensure personal safety and prevent contamination.

### 2.1. Preparation and Weighing (Powdered Form):

- **Work Area:** All handling of powdered **(R)-VT104** must be conducted within a certified chemical fume hood to minimize inhalation risk.
- **Donning PPE:** Before handling the compound, put on all required PPE as specified in the table above. Double gloving is highly recommended.
- **Weighing:** Use a dedicated and calibrated analytical balance inside the fume hood. Employ a spatula for transferring the powder. Avoid creating dust.
- **Cleaning:** After weighing, carefully clean the balance and surrounding surfaces with a solvent-dampened wipe (e.g., 70% ethanol) to remove any residual powder. Dispose of wipes as hazardous waste.

### 2.2. Solution Preparation:

- **Solvent Selection:** **(R)-VT104** is soluble in DMSO.

- Dissolving: Add the solvent to the vial containing the pre-weighed **(R)-VT104**. Cap the vial securely and vortex until the compound is fully dissolved.
- Storage of Stock Solutions: Store stock solutions at -20°C for short-term storage or -80°C for long-term storage in clearly labeled, sealed containers.

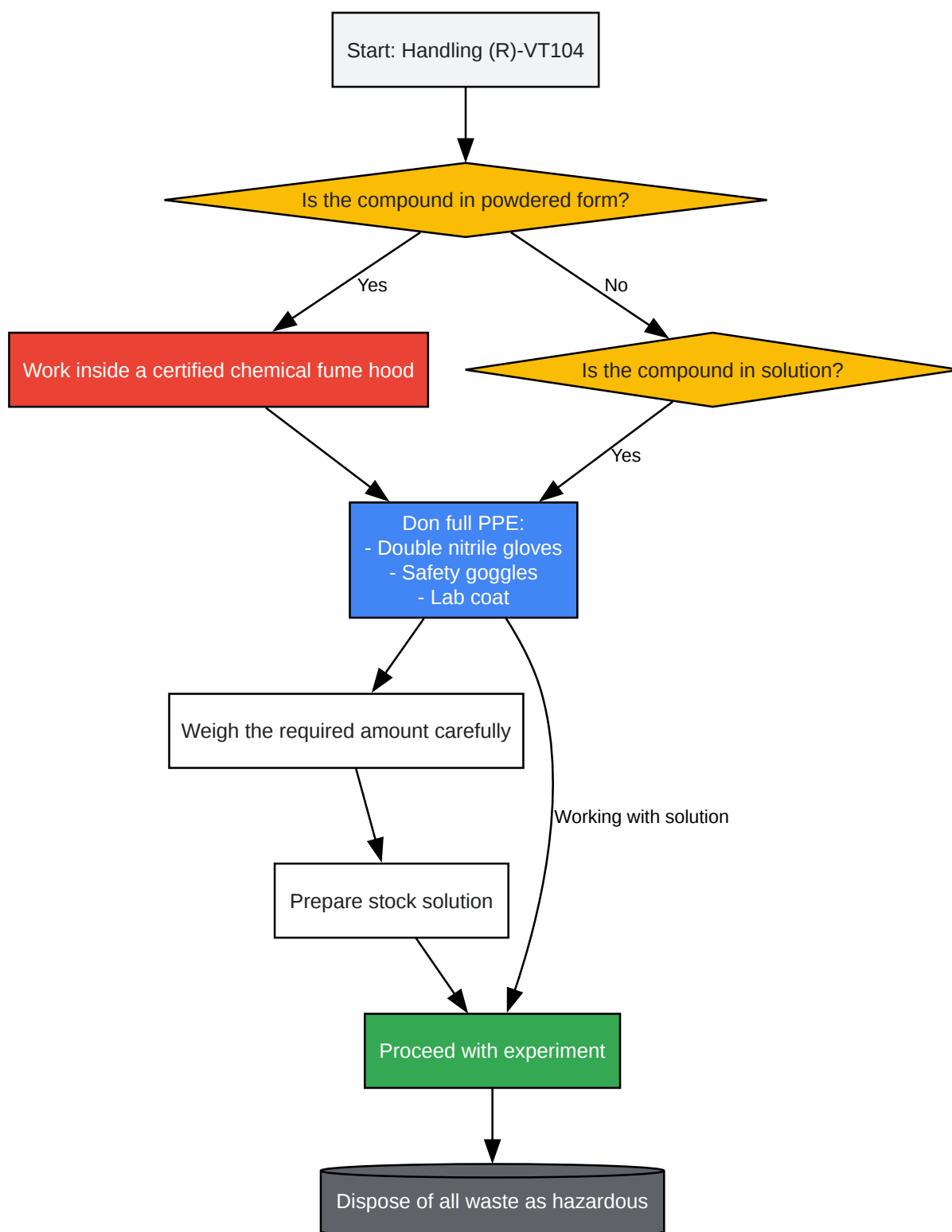
## Disposal Plan

All waste generated from the handling of **(R)-VT104** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated consumables (e.g., pipette tips, microfuge tubes, gloves, wipes) must be collected in a dedicated, clearly labeled hazardous waste bag within the fume hood.
Liquid Waste	Unused solutions of (R)-VT104 and contaminated solvents must be collected in a designated, sealed, and clearly labeled hazardous liquid waste container.
Empty Vials	Empty vials that contained (R)-VT104 should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed vial can then be disposed of in a glass waste container.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **(R)-VT104**.



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### Workflow for Safe Handling of (R)-VT104

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